

Metiltetraprole: A Long-Term Field Validation and Comparative Performance Analysis

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Compound of Interest

Compound Name: Metiltetraprole

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A comprehensive guide for researchers, scientists, and drug development professionals on the field performance of **Metiltetraprole**, offering a comparative analysis with alternative fungicides, supported by extensive experimental data.

Metiltetraprole, a novel fungicide, has demonstrated robust and sustained efficacy in long-term field validations, positioning it as a significant tool in the management of critical crop diseases. This guide provides an in-depth comparison of **Metiltetraprole**'s performance against other established fungicides, supported by quantitative data from various field and greenhouse studies. Detailed experimental protocols are provided to ensure transparency and facilitate replication, alongside visualizations of its mode of action and experimental workflows.

Comparative Performance Analysis

Metiltetraprole has been rigorously tested against a range of fungal pathogens in various crops, consistently exhibiting high levels of disease control, often superior to existing standards. Its unique molecular structure allows it to be effective against fungal strains that have developed resistance to other Quinone outside Inhibitor (QoI) fungicides.

Efficacy in Wheat against *Zymoseptoria tritici* (Septoria Leaf Blotch)

Field trials conducted in Europe have consistently shown **Metiltetraprole**'s strong performance in controlling Septoria leaf blotch, a major disease in wheat.

Table 1: Comparative Efficacy of **Metyltetraprole** and Reference Fungicides against Septoria Leaf Blotch in Wheat.

Fungicide	Application Rate (g a.i./ha)	Average Disease Control (%)
Metyltetraprole	120	High and Stable
Pyraclostrobin	220	Variable
Prothioconazole	200	Not specified
Fluxapyroxad	125	Not specified

Source: Field trials in Europe. Average disease pressure in untreated controls was 54.1%.[\[1\]](#)

Greenhouse studies further validate the preventative, residual, and curative activity of **Metyltetraprole** against *Z. tritici*.

Table 2: Efficacy of **Metyltetraprole** against *Z. tritici* on Wheat Seedlings (Greenhouse).

Treatment Type	Application Rate (g a.i./ha)	Efficacy (%)
Preventive	120	100
40	100	98.8
13	95.1	
4	38.5	
Residual (11 days)	40	98.8
13	63.8	97.6
4	23.8	
Curative (5 days post-inoculation)	40	
13	62.2	97.6
4	29.6	

Source: Seedling pot tests.[\[1\]](#)

Efficacy in Barley against Pyrenophora teres (Net Blotch)

Metiltetraprole has also shown high and stable efficacy against net blotch in barley, outperforming pyraclostrobin in field trials.

Table 3: Comparative Efficacy of **Metiltetraprole** and Pyraclostrobin against Net Blotch in Barley.

Fungicide	Application Rate (g a.i./ha)	Average Disease Control (%)
Metiltetraprole	120	High and Stable
Pyraclostrobin	220	Variable

Source: Field trials in Europe. Average disease pressure in untreated controls was 36.0%.[\[1\]](#)

Greenhouse experiments confirm its effectiveness in controlling P. teres on barley seedlings.

Table 4: Efficacy of **Metiltetraprole** against P. teres on Barley Seedlings (Greenhouse).

Treatment Type	Application Rate (g a.i./ha)	Efficacy (%)
Preventive	120	~100
40	~100	
13	~100	
4	57.9	
Residual (11 days)	120	~100
40	~100	
13	88.7	
4	43.0	
Curative (2 days post-inoculation)	40	82.4
4	52.8	

Source: Seedling pot tests.[\[1\]](#)

Efficacy in Barley against various leaf diseases in co-formulation

In European trials, a co-formulation of fluxapyroxad and **Metiltetraprole** demonstrated superior control of several barley leaf diseases.

Table 5: Efficacy of Fluxapyroxad + **Metiltetraprole** against Barley Leaf Diseases.

Disease	Control Efficacy (%)
Ramularia leaf spot	78-100
Net blotch	>80
Brown rust	>80

Source: EuroBarley trials across Europe.[\[2\]](#)

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Field Trials for Septoria Leaf Blotch and Net Blotch

- Experimental Design: Randomized plot design with a minimum of three to four replicates.[3]
Plot sizes were at least 10 m². [3]
- Crop Varieties: Wheat and barley varieties with moderate to high susceptibility to the target diseases were selected to ensure significant disease pressure.[3]
- Fungicide Application:
 - **Metyltetraprole** was applied at a rate of 120 g a.i./ha.[1]
 - Reference fungicides included pyraclostrobin (220 g a.i./ha), prothioconazole (200 g a.i./ha), and fluxapyroxad (125 g a.i./ha).[1]
 - Applications were made using a hand-held boom sprayer with conventional nozzles at T1 and T2 fungicide application timings.[1]
 - Water volume was 200–250 L/ha.[1]
- Disease Assessment: Disease severity was assessed visually on the penultimate leaf, and the percentage of disease control was calculated relative to the infection level of the untreated control plots.[1]
- Environmental Conditions: Trials were conducted in various European locations with a history of at least moderate disease attack, representing a range of climatic conditions.[3]

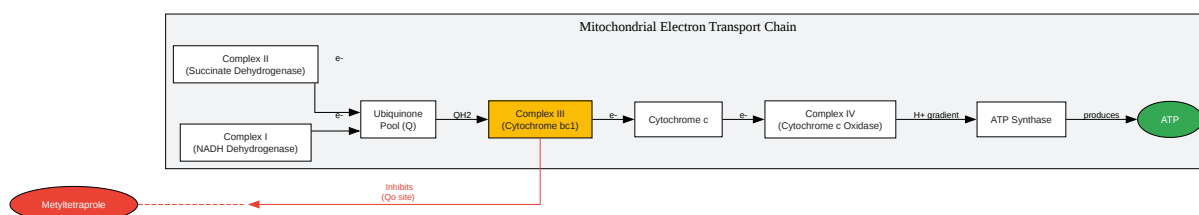
Greenhouse Seedling Pot Tests

- Plant Cultivation: Wheat and barley seedlings were grown in pots in a greenhouse.
- Inoculation:
 - *Zymoseptoria tritici*: Conidia were resuspended in water at $1 \times 10^5 \text{ mL}^{-1}$ and sprayed onto wheat seedlings until the leaf surface was covered.[1]

- Pyrenophora teres: Spores were induced on a V8 juice medium and the prepared inoculum was sprayed onto barley seedlings.[1]
- Fungicide Application:
 - Formulations were diluted and sprayed at a volume of 200 L/ha.[1]
 - Preventive treatment: Application was made 1 day before inoculation.[1]
 - Residual treatment: Application was made 11 days before inoculation.[1]
 - Curative treatment: Application was made 2 or 5 days after inoculation for P. teres and Z. tritici, respectively.[1]
- Incubation and Assessment: Inoculated plants were kept under humid conditions to promote disease development. Disease severity was then assessed.[1]

Mode of Action and Signaling Pathway

Metyltetraprole is a Quinone outside Inhibitor (QoI) fungicide.[4] It targets the Qo site of the cytochrome bc1 complex (Complex III) in the mitochondrial respiratory chain of fungi.[4][5] This inhibition disrupts the electron transport chain, leading to a cessation of ATP production and ultimately fungal cell death.[4] A key advantage of **Metyltetraprole** is its efficacy against QoI-resistant strains harboring the G143A mutation in cytochrome b.[5]

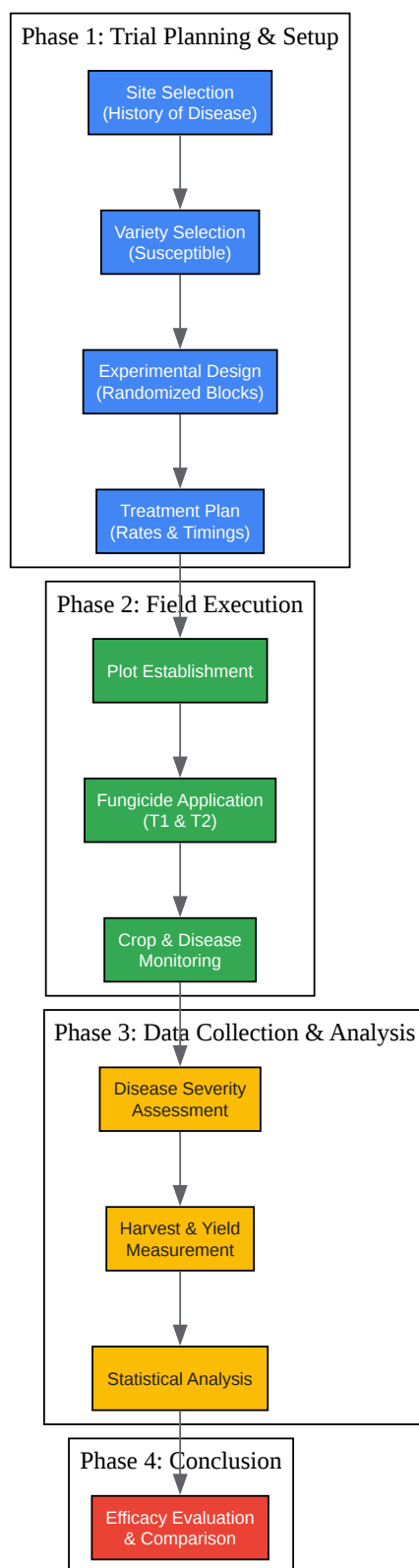


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Caption: **Metiltetraprole**'s mode of action: inhibition of Complex III.

Experimental Workflow

The long-term field validation of **Metiltetraprole** involved a systematic process from trial setup to data analysis.



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Caption: Workflow for long-term field validation of fungicides.

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